Application Note: Quantitative Analysis of 5-Bromo-2-methylbenzamide

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Compound of Interest

Compound Name:	*5-Bromo-2-methylbenzamide*
CAS No.:	*854633-21-9*
Cat. No.:	*B2643421*

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Abstract: This document provides detailed analytical methods for the quantitative determination of **5-Bromo-2-methylbenzamide**, a key intermediate in pharmaceutical synthesis. Recognizing the criticality of precise quantification for process optimization and quality control, we present two robust analytical approaches: High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). This guide is intended for researchers, scientists, and drug development professionals, offering in-depth protocols, from sample preparation to data analysis, grounded in established analytical principles. While specific validated methods for this compound are not widely published, the protocols herein are developed based on extensive experience with similar halogenated aromatic amides and are designed to be readily validated according to ICH guidelines.[1][2]

Introduction to **5-Bromo-2-methylbenzamide**

5-Bromo-2-methylbenzamide (C_8H_8BrNO) is an organic compound featuring a benzamide structure substituted with bromine and a methyl group.[3] Its molecular weight is approximately 214.06 g/mol .[3] As a halogenated aromatic amide, it serves as a crucial building block in the synthesis of various pharmaceutical compounds and other fine chemicals. The purity and concentration of this intermediate directly impact the yield and impurity profile of the final active

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pharmaceutical ingredient (API). Therefore, accurate and reliable analytical methods for its quantification are essential for ensuring product quality and consistency in manufacturing processes.

This application note details two primary analytical techniques for the quantification of **5-Bromo-2-methylbenzamide**, catering to different laboratory capabilities and analytical requirements.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Reverse-phase HPLC with UV detection is a widely accessible and robust technique for the analysis of moderately polar aromatic compounds like **5-Bromo-2-methylbenzamide**. The method's selectivity and sensitivity make it ideal for routine quality control and purity assessments.

Principle of the Method

The separation is based on the partitioning of the analyte between a nonpolar stationary phase (typically C18) and a polar mobile phase. **5-Bromo-2-methylbenzamide**, being a moderately nonpolar compound, will be retained on the column and will elute at a characteristic retention time under specific mobile phase conditions. Quantification is achieved by measuring the absorbance of the analyte using a UV detector, as the aromatic ring of the benzamide structure provides a strong chromophore.

Experimental Protocol

2.2.1. Instrumentation and Materials

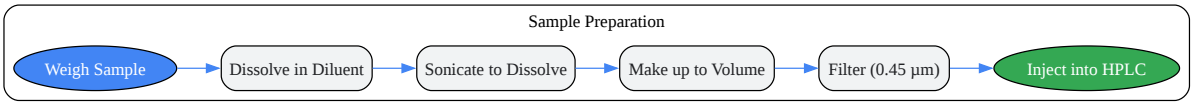
- HPLC System: A system equipped with a quaternary or binary pump, an autosampler, a column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: A C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size) is recommended for good resolution and peak shape.
- Solvents: HPLC grade acetonitrile (ACN) and water.

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- Reagents: HPLC grade formic acid or phosphoric acid.
- Reference Standard: A well-characterized standard of **5-Bromo-2-methylbenzamide** of known purity.
- Sample Filters: 0.22 µm or 0.45 µm syringe filters compatible with the sample solvent.[4]

2.2.2. Sample and Mobile Phase Preparation

Sample Preparation Workflow



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Caption: Workflow for preparing samples for HPLC analysis.

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Diluent: A mixture of Mobile Phase A and Mobile Phase B (e.g., 50:50 v/v).
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **5-Bromo-2-methylbenzamide** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to achieve concentrations in the expected sample range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- Sample Solution: Accurately weigh a sample containing **5-Bromo-2-methylbenzamide** and prepare a solution with a final concentration within the calibration range using the diluent.

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The sample should be filtered through a 0.45 µm syringe filter before injection.[4]

2.2.3. Chromatographic Conditions

Parameter	Recommended Setting	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Provides good retention and separation for moderately polar compounds.
Mobile Phase	Gradient elution with Mobile Phase A and B	Allows for efficient elution of the analyte and any potential impurities with varying polarities.
Gradient Program	Start at 30% B, ramp to 80% B over 10 min, hold for 2 min, return to 30% B and equilibrate for 3 min.	This gradient is a starting point and should be optimized for the specific sample matrix.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Provides stable retention times.
Injection Volume	10 µL	A typical injection volume that can be adjusted based on sensitivity requirements.
Detection Wavelength	~240 nm (To be determined by PDA scan)	The benzamide chromophore is expected to have a strong absorbance in this region. A PDA detector should be used to determine the optimal wavelength.

2.2.4. Data Analysis and Quantification

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- Calibration Curve: Inject the working standard solutions and plot the peak area against the concentration. Perform a linear regression to obtain the calibration curve and the correlation coefficient (R^2), which should be >0.995.

- Quantification: Inject the sample solution and determine the concentration of **5-Bromo-2-methylbenzamide** using the calibration curve.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and selective technique suitable for the analysis of volatile and semi-volatile compounds.[5] It is particularly useful for identifying and quantifying impurities.

Principle of the Method

The sample is vaporized in a heated inlet and separated based on its boiling point and interaction with the stationary phase in a capillary column.[6][7] The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification, and the total ion chromatogram (TIC) or extracted ion chromatogram (EIC) can be used for quantification.[8]

Experimental Protocol

3.2.1. Instrumentation and Materials

- GC-MS System: A gas chromatograph coupled to a mass spectrometer (e.g., a quadrupole or time-of-flight analyzer).

- Column: A low to mid-polarity capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness) is a good starting point.

- Carrier Gas: Helium at a constant flow rate.

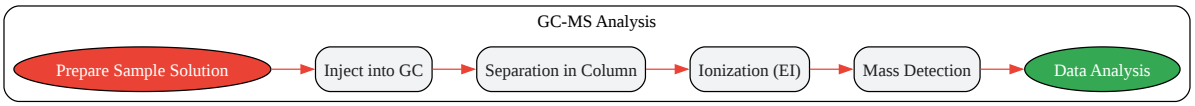
- Solvents: GC grade acetone or ethyl acetate.

- Reference Standard: A well-characterized standard of **5-Bromo-2-methylbenzamide**.

3.2.2. Sample Preparation

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GC-MS Analysis Workflow



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Caption: General workflow for GC-MS analysis.

- Diluent: GC grade acetone or ethyl acetate.
- Standard Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **5-Bromo-2-methylbenzamide** reference standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to cover the desired concentration range.
- Sample Solution: Prepare a sample solution in the diluent with a concentration within the calibration range.

3.2.3. GC-MS Conditions

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Parameter	Recommended Setting	Rationale
Inlet Temperature	250 °C	Ensures complete vaporization of the analyte.
Injection Mode	Split (e.g., 20:1) or Splitless	The mode should be chosen based on the sample concentration and sensitivity requirements.
Injection Volume	1 µL	A standard injection volume for GC.
Carrier Gas	Helium at 1.2 mL/min (constant flow)	Inert carrier gas providing good chromatographic efficiency.
Oven Program	Initial 100 °C (hold 1 min), ramp at 15 °C/min to 280 °C (hold 5 min)	This temperature program should be optimized to achieve good separation from any potential impurities.
Transfer Line Temp.	280 °C	Prevents condensation of the analyte before entering the mass spectrometer.
Ion Source Temp.	230 °C	A typical temperature for electron ionization.
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization technique that produces reproducible fragmentation patterns.
MS Acquisition	Full Scan (e.g., m/z 40-400) or Selected Ion Monitoring (SIM)	Full scan is used for qualitative and quantitative analysis, while SIM offers higher sensitivity for targeted quantification.

3.2.4. Data Analysis and Quantification

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- Identification: The retention time and the mass spectrum of the analyte in the sample should match that of the reference standard.
- Quantification: Create a calibration curve by plotting the peak area of a characteristic ion (from EIC) or the total ion current (from TIC) against the concentration of the standard solutions. Determine the concentration in the sample using this curve.

Method Validation

Both the proposed HPLC-UV and GC-MS methods must be validated to ensure they are suitable for their intended purpose.[9] The validation should be performed according to the International Council for Harmonisation (ICH) Q2(R2) guidelines and should include the following parameters:[8]

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte within a given range.
- Range: The interval between the upper and lower concentration of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of the test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

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Conclusion

This application note provides comprehensive, detailed protocols for the quantitative analysis of **5-Bromo-2-methylbenzamide** using HPLC-UV and GC-MS. The proposed methods are based on sound analytical principles and are designed to be robust and reliable. It is imperative that these methods are fully validated in the user's laboratory to ensure their suitability for the specific application.

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